

Application Notes and Protocols: Suzuki-Miyaura Coupling of 2-Bromo-4,5-dimethylthiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Bromo-4,5-dimethylthiazole**

Cat. No.: **B1278221**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol and application notes for the Suzuki-Miyaura cross-coupling of **2-Bromo-4,5-dimethylthiazole** with various arylboronic acids. This reaction is a powerful tool for the synthesis of 2-aryl-4,5-dimethylthiazole derivatives, which are valuable scaffolds in medicinal chemistry and materials science.

Introduction

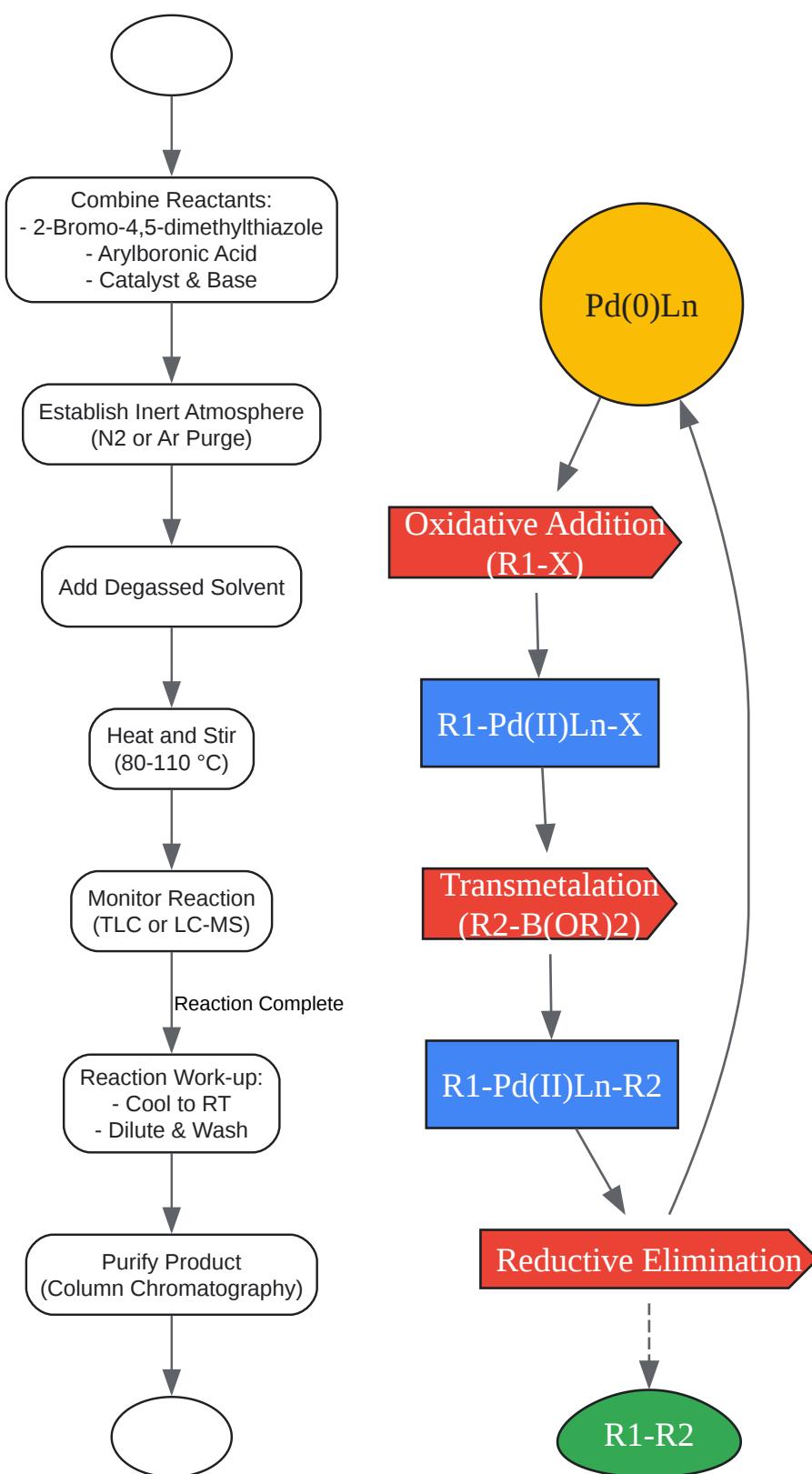
The Suzuki-Miyaura cross-coupling reaction is a versatile and widely used method for the formation of carbon-carbon bonds. It involves the reaction of an organohalide with an organoboron compound, catalyzed by a palladium complex in the presence of a base. This methodology is favored for its mild reaction conditions, tolerance of a wide range of functional groups, and the commercial availability of a diverse array of boronic acids. The 2-aryl-4,5-dimethylthiazole core is a key structural motif in many biologically active compounds, and the Suzuki-Miyaura coupling provides an efficient route to access a library of these derivatives for drug discovery and development.

Reaction Scheme

The general scheme for the Suzuki-Miyaura coupling of **2-Bromo-4,5-dimethylthiazole** with an arylboronic acid is depicted below:

Suzuki-Miyaura Coupling



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com